

Hexaamminenickel(II) Bromide: A Technical Guide to its CAS Number, Nomenclature, and Properties

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Compound of Interest

Compound Name: Hexaamminenickel(II) bromide

Cat. No.: B7802453

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This in-depth technical guide provides a comprehensive overview of **hexaamminenickel(II) bromide**, a coordination compound of interest in various chemical research and development applications. This document details its chemical identity, including CAS number and nomenclature, summarizes its key physicochemical properties, and provides a detailed experimental protocol for its synthesis.

Chemical Identification and Nomenclature

Hexaamminenickel(II) bromide is an inorganic coordination complex. The central metal atom is nickel in its +2 oxidation state, which is coordinated to six ammonia (NH₃) ligands. The positive charge of the complex cation, [Ni(NH₃)₆]²⁺, is balanced by two bromide anions.

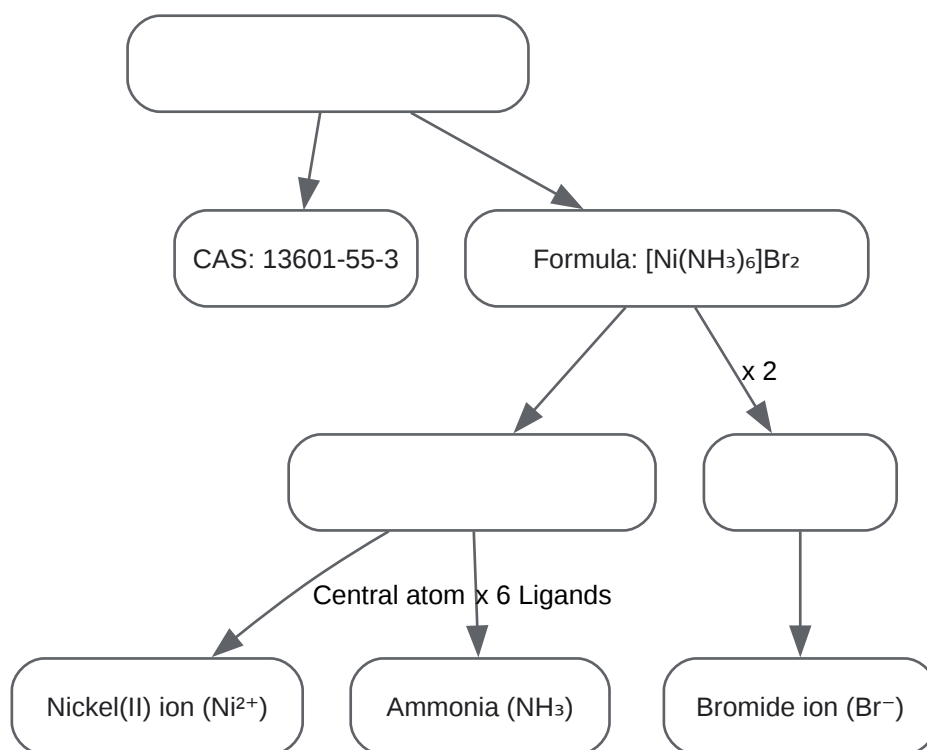
The Chemical Abstracts Service (CAS) has assigned the number 13601-55-3 to **hexaamminenickel(II) bromide**.^{[1][2]} This unique identifier is crucial for unambiguous identification in databases and literature.

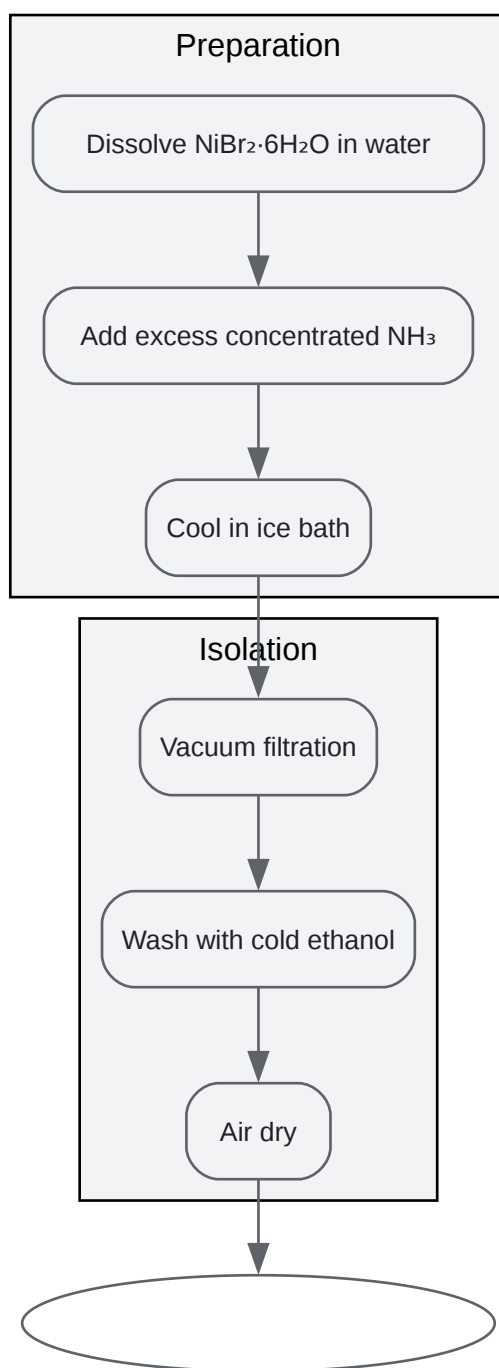
The systematic nomenclature for this compound, following IUPAC guidelines, is **hexaamminenickel(II) bromide**. The prefix "hexaammine" indicates the presence of six ammonia ligands, "nickel(II)" specifies the central metal and its oxidation state, and "bromide" is the name of the counter-anion.

Structural and Chemical Formula

The chemical formula of **hexaamminenickel(II) bromide** is $[\text{Ni}(\text{NH}_3)_6]\text{Br}_2$. This formula explicitly shows the coordination of the six ammonia molecules to the nickel ion within the complex cation and the presence of two bromide ions.

Below is a diagram illustrating the relationship between the compound's name, its chemical formula, and its constituent parts.





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References

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- 2. scbt.com [scbt.com]
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